

# The Solubility Profile of Geranyl Crotonate: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Geranyl crotonate

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## Introduction

**Geranyl crotonate** [(2E)-3,7-dimethylocta-2,6-dienyl (E)-but-2-enoate] is a terpene ester recognized for its characteristic sweet, fruity, and caramellic aroma.[1] This colorless liquid is a valued ingredient in the fragrance and flavor industries, incorporated into perfumes, cosmetics, and personal care products.[1][2][3] Beyond its olfactory properties, a historical patent also notes its utility as a solvent for various substances and as a modifying agent in polymer chemistry.[4] For researchers, scientists, and drug development professionals, a thorough understanding of **geranyl crotonate**'s solubility is critical for formulation development, quality control, and exploring new applications.

This technical guide provides a comprehensive overview of the available data on the solubility of **geranyl crotonate**, outlines a detailed experimental protocol for its determination, and presents a logical workflow for solubility testing.

## Physicochemical Properties of Geranyl Crotonate

A summary of the key physicochemical properties of **geranyl crotonate** is presented below. These parameters are essential for understanding its behavior in different solvent systems.

Property	Value	References
Molecular Formula	C <sub>14</sub> H <sub>22</sub> O <sub>2</sub>	[1]
Molecular Weight	222.32 g/mol	[1]
Appearance	Colorless mobile liquid	[1][5]
Boiling Point	~128°C at 0.10 inHg	[4]
302.00 to 303.00 °C at 760.00 mm Hg	[5]	
Specific Gravity	~0.914 at 25°C	[4]
Vapor Pressure	0.001 mmHg @ 25.00 °C (estimated)	[6]
logP (o/w)	4.471 (estimated)	[6]

## Solubility of Geranyl Crotonate

Quantitative solubility data for **geranyl crotonate** in a wide range of organic solvents is not readily available in published literature. However, qualitative descriptions and data for analogous compounds provide valuable insights into its solubility profile. **Geranyl crotonate** is a non-polar compound, as indicated by its high estimated logP value, and is expected to be soluble in non-polar to moderately polar organic solvents.

Solvent	Solubility	References
Water	Insoluble (Estimated: 1.115 mg/L at 25°C)	[1][6]
Alcohol	Soluble	[1][6]
Oils	Soluble	[1]
Glycerol	Insoluble (by analogy with Geranyl Acetate)	[7]
Propylene Glycol	Slightly Soluble (by analogy with Geranyl Acetate)	[7]

Terpene esters, as a class, are generally highly soluble in common organic solvents such as chloroform, 1,4-dioxane, tetrahydrofuran (THF), and dimethyl sulfoxide (DMSO).<sup>[5]</sup> Their solubility can be more variable in alcohols like ethanol and methanol.<sup>[5]</sup>

## Experimental Protocol for Solubility Determination

The following is a detailed methodology for the gravimetric determination of **geranyl crotonate** solubility in various solvents at a controlled temperature.

Objective: To quantitatively determine the solubility of **geranyl crotonate** in a selection of solvents (e.g., ethanol, isopropanol, hexane, ethyl acetate, acetone) at 25°C.

Materials:

- **Geranyl crotonate** ( $\geq 98\%$  purity)
- Selected solvents (analytical grade)
- Temperature-controlled shaker or water bath
- Analytical balance (readable to 0.1 mg)
- Glass vials with screw caps (e.g., 20 mL)
- Micropipettes
- Syringe filters (0.45  $\mu\text{m}$ , solvent-compatible)
- Evaporating dishes or pre-weighed beakers
- Drying oven or vacuum desiccator

Procedure:

- **Solvent Equilibration:** Place sealed vials containing the selected solvents into the temperature-controlled shaker or water bath set to 25°C. Allow the solvents to thermally equilibrate for at least 30 minutes.

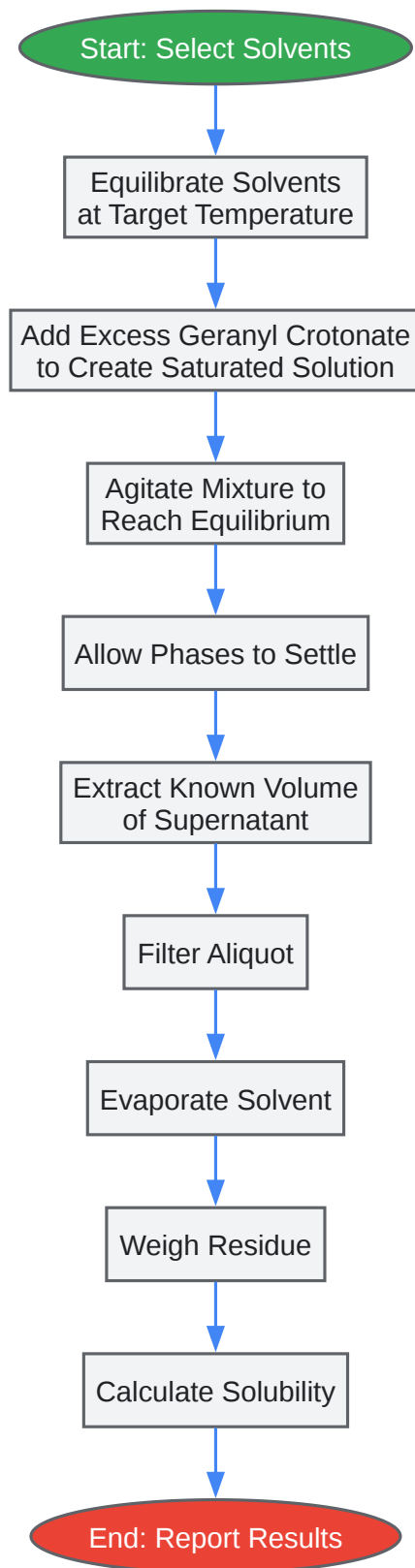
- **Sample Addition:** Add an excess amount of **geranyl crotonate** to each vial of equilibrated solvent. The presence of a visible excess of the solute (e.g., as a separate liquid phase or undissolved droplets) is crucial to ensure saturation.
- **Equilibration of the Mixture:** Securely cap the vials and place them in the temperature-controlled shaker. Agitate the mixtures at a constant speed for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time required for equilibration may need to be determined empirically.
- **Phase Separation:** After equilibration, stop the agitation and allow the vials to stand undisturbed in the temperature-controlled environment for at least 2 hours to allow for the separation of the undissolved **geranyl crotonate**.
- **Sample Extraction:** Carefully withdraw a known volume (e.g., 1.00 mL) of the clear, saturated supernatant using a micropipette. Avoid disturbing the undissolved layer.
- **Filtration:** Immediately filter the extracted aliquot through a 0.45 µm syringe filter into a pre-weighed evaporating dish or beaker. This step removes any suspended micro-droplets of undissolved solute.
- **Solvent Evaporation:** Place the evaporating dish in a drying oven at a temperature sufficient to evaporate the solvent without degrading the **geranyl crotonate** (e.g., 50-60°C). Alternatively, use a vacuum desiccator at room temperature.
- **Mass Determination:** Once the solvent has completely evaporated, allow the evaporating dish to cool to room temperature in a desiccator to prevent moisture absorption. Weigh the dish containing the **geranyl crotonate** residue on the analytical balance.
- **Calculation:** Calculate the solubility using the following formula:

$$\text{Solubility ( g/100 mL)} = [(\text{Mass of dish + residue}) - (\text{Mass of empty dish})] / (\text{Volume of aliquot in mL}) * 100$$

- **Replicates:** Perform the experiment in triplicate for each solvent to ensure the reproducibility of the results.

## Experimental Workflow Diagram

The logical steps for the experimental determination of **geranyl crotonate** solubility are illustrated in the following workflow diagram.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)